

commercial availability of (S)-2-Benzyl-3-hydroxypropyl acetate

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Compound of Interest

Compound Name: (S)-2-Benzyl-3-hydroxypropyl
acetate

Cat. No.: B058108

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Technical Guide: (S)-2-Benzyl-3-hydroxypropyl acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-2-Benzyl-3-hydroxypropyl acetate, with the CAS Number 110270-52-5, is a chiral building block of significant interest in pharmaceutical synthesis. Its primary application lies as a key intermediate in the preparation of Sinorphan, a potent inhibitor of both angiotensin-converting enzyme (ACE) and neutral endopeptidase (NEP).^{[1][2]} This dual inhibitory action makes Sinorphan and its analogs valuable targets in the development of drugs for cardiovascular and other diseases. This technical guide provides a comprehensive overview of the commercial availability, chemical properties, and synthesis of **(S)-2-Benzyl-3-hydroxypropyl acetate**.

Commercial Availability

(S)-2-Benzyl-3-hydroxypropyl acetate is commercially available from a number of specialized chemical suppliers. Researchers can procure this compound in various quantities, typically for research and development purposes.

Supplier	Product Code	Purity/Specifications	Available Quantities
Toronto Research Chemicals (TRC)	B278835	Not specified	1g, Custom
Pharmaffiliates	PA270020391	Not specified	Inquire
ChemicalBook	CB44942126	Not specified	Inquire
Hubei Xinyang Medical Technology Co., Ltd.	Not specified	Not specified	Inquire
Energy Chemical	Not specified	Not specified	Inquire

Note: Purity and available quantities are subject to change and should be confirmed with the respective suppliers. A complete Certificate of Analysis should be requested from the supplier prior to purchase for detailed quantitative data.

Physicochemical Properties

A summary of the key physicochemical properties of **(S)-2-Benzyl-3-hydroxypropyl acetate** is presented below.

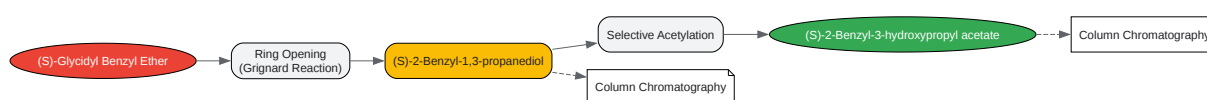
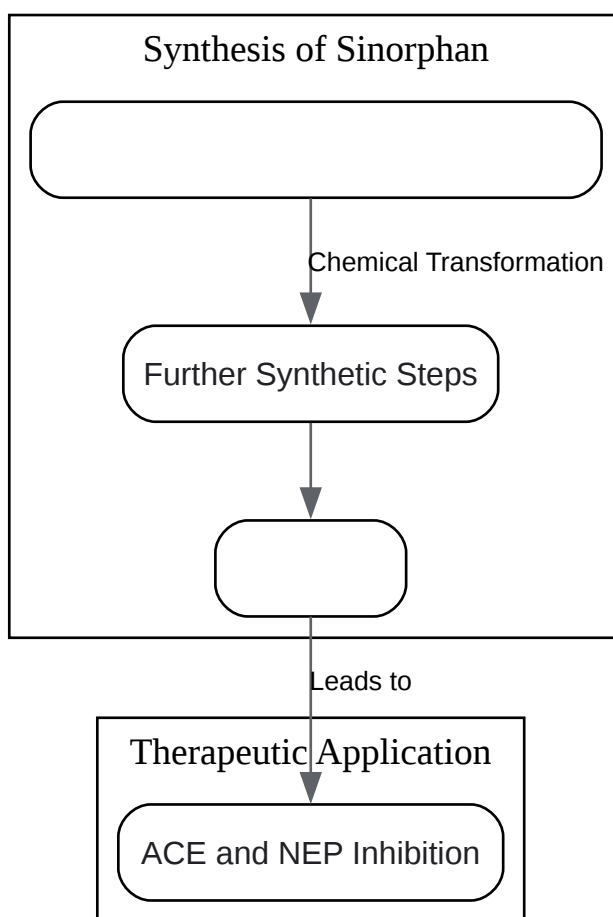
Property	Value	Source
CAS Number	110270-52-5	[1]
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.25 g/mol	[1]
Appearance	Light Yellow Oil	[1]
Solubility	Chloroform, DCM, Ethyl Acetate, Methanol	[1]

Synthesis and Logical Relationships

(S)-2-Benzyl-3-hydroxypropyl acetate is a chiral molecule, and its stereospecific synthesis is crucial for its application in pharmaceutical manufacturing. While a definitive, step-by-step published protocol for the (S)-enantiomer is not readily available in the public domain, a plausible synthetic route can be inferred from the synthesis of its (R)-enantiomer and general chemical principles. The logical workflow for its utilization in the synthesis of Sinorphan is also depicted.

Logical Workflow: Role in Sinorphan Synthesis

The primary significance of **(S)-2-Benzyl-3-hydroxypropyl acetate** is its role as a precursor to Sinorphan. The following diagram illustrates this logical relationship.



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References

- 1. (S)-2-Benzyl-3-hydroxypropyl Acetate | 110270-52-5 [amp.chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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